

Personal protective equipment for handling HC-067047

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Compound of Interest

Compound Name: HC-067047

Cat. No.: B1672955

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Essential Safety and Handling Guide for HC-067047

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **HC-067047**. This document provides immediate access to critical safety information and operational protocols to ensure a safe laboratory environment when working with this potent and selective TRPV4 antagonist.

Quantitative Data Summary

The following tables provide a consolidated overview of the physical, chemical, and biological properties of **HC-067047**.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Name	2-Methyl-1-[3-(4-morpholinyl)propyl]-5-phenyl-N-[3-(trifluoromethyl)phenyl]-1H-pyrrole-3-carboxamide
CAS Number	883031-03-6
Molecular Formula	C ₂₆ H ₂₈ F ₃ N ₃ O ₂
Molecular Weight	471.51 g/mol
Appearance	White to off-white solid
Purity	≥98% (HPLC)
Solubility	DMSO: up to 100 mM Ethanol: up to 25 mM
Storage	Store at +4°C for short-term and -20°C for long-term.

Table 2: In Vitro Biological Activity (IC₅₀)

Target	Species	IC ₅₀
TRPV4	Human	48 nM
TRPV4	Mouse	17 nM
TRPV4	Rat	133 nM

Operational Plan for Safe Handling

Given that no official occupational exposure limits have been established for **HC-067047**, it should be handled as a potent compound with unknown long-term health effects. The following procedures are mandatory.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is the minimum requirement:

- **Eye Protection:** Chemical safety goggles or a face shield must be worn at all times.
- **Hand Protection:** Nitrile or other chemically resistant gloves are required. Gloves should be inspected before use and changed frequently, especially if contaminated.
- **Body Protection:** A lab coat must be worn. For procedures with a high risk of splashing, a chemical-resistant apron over the lab coat is recommended.
- **Respiratory Protection:** All handling of solid **HC-067047** and preparation of stock solutions must be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Engineering Controls

- **Chemical Fume Hood:** All weighing, reconstitution, and aliquoting of **HC-067047** must be performed in a properly functioning and certified chemical fume hood.
- **Safety Shower and Eyewash Station:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

Handling Procedures

- **Preparation:** Before starting work, ensure the fume hood is operational and the work area is clean and uncluttered. Cover the work surface with disposable absorbent pads.
- **Weighing:** If working with the solid form, carefully weigh the required amount in the fume hood on a tared weigh boat. Minimize the creation of dust.
- **Reconstitution:** Slowly add the desired solvent to the vial containing the solid **HC-067047**. Cap the vial and vortex until the solid is completely dissolved.
- **Aliquoting and Dilutions:** Perform all serial dilutions and aliquoting within the fume hood.
- **Labeling:** Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol). Dispose of all contaminated disposable materials as hazardous waste.

- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan

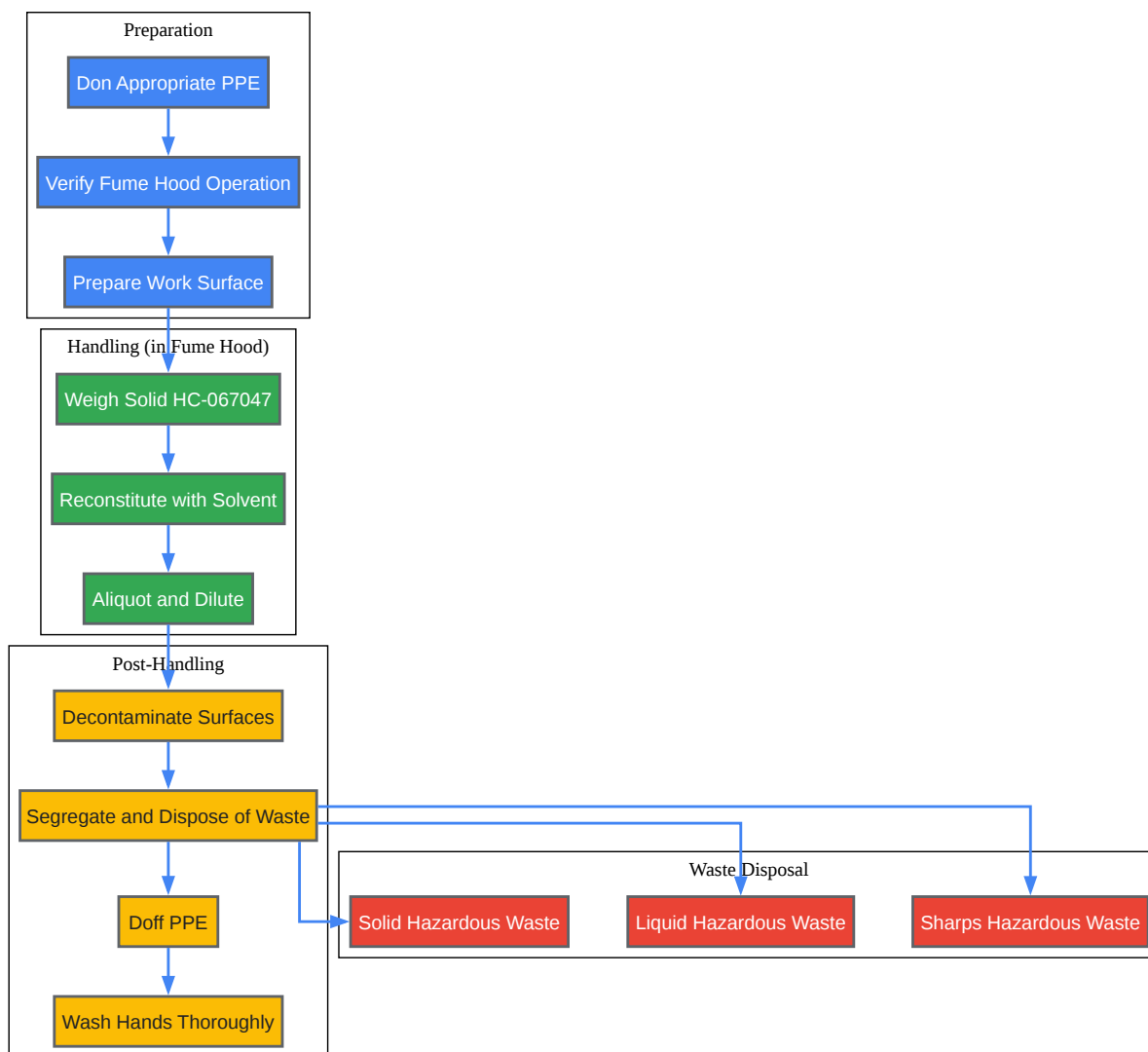
All waste containing **HC-067047** must be treated as hazardous chemical waste.

- Solid Waste: This includes contaminated gloves, absorbent pads, weigh boats, and empty vials. Collect this waste in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: This includes unused stock solutions, experimental media containing **HC-067047**, and solvent rinses. Collect liquid waste in a separate, sealed, and clearly labeled hazardous waste container. Do not pour any **HC-067047** waste down the drain.
- Sharps Waste: Contaminated needles, syringes, and pipette tips must be disposed of in a designated sharps container for hazardous chemical waste.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **HC-067047**.



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Caption: Safe Handling and Disposal Workflow for **HC-067047**.

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